

Flutianil: An In-depth Technical Guide on its Impact on Non-Target Organisms

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Compound of Interest

Compound Name: *Flutianil*

Cat. No.: *B1673491*

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Executive Summary

Flutianil is a novel thiazolidine fungicide highly effective against powdery mildew. Its unique mode of action, belonging to the Fungicide Resistance Action Committee (FRAC) Group U13, involves the inhibition of haustorium formation in susceptible fungi, thereby preventing nutrient uptake from the host plant.[1][2] Extensive toxicological studies have been conducted to assess its potential impact on non-target organisms. The consensus from regulatory bodies such as the U.S. Environmental Protection Agency (EPA) is that **flutianil** presents a low ecological risk to a wide range of non-target species.[3] This technical guide provides a comprehensive overview of the available data on **flutianil**'s effects on non-target organisms, detailed experimental methodologies based on standardized protocols, and visualizations of its mode of action and the general workflow for ecotoxicological assessment.

Data Presentation: Ecotoxicological Profile of Flutianil

The following tables summarize the quantitative data on the toxicity of **flutianil** to various non-target organisms. The data is compiled from regulatory assessments and scientific databases.

Table 1: Effects on Terrestrial Organisms

Organism	Test Type	Endpoint	Value	Toxicity Classification
Birds				
Bobwhite Quail	Acute Oral	LD50	>2000 mg/kg bw	Practically Non-toxic
Bobwhite Quail	Dietary	LC50	>5200 ppm	Practically Non-toxic
Mallard Duck	Dietary	LC50	>5200 ppm	Practically Non-toxic
Mammals				
Rat	Acute Oral	LD50	>2000 mg/kg bw	Practically Non-toxic[4]
Rat	Acute Dermal	LD50	>2000 mg/kg bw	Practically Non-toxic[4]
Rat	Acute Inhalation	LC50	>5.0 mg/L	Practically Non-toxic[4]
Terrestrial Invertebrates				
Honeybee (Apis mellifera)	Acute Contact (48h)	LD50	>40 µ g/bee [5]	Practically Non-toxic
Honeybee (Apis mellifera)	Acute Oral (48h)	LD50	>40 µ g/bee [5]	Practically Non-toxic
Earthworm (Eisenia fetida)	Acute (14d)	LC50	>1000 mg/kg soil	Practically Non-toxic

Table 2: Effects on Aquatic Organisms

Organism	Test Type	Endpoint	Value (µg/L)	Toxicity Classification
Fish				
Rainbow Trout	Acute (96h)	LC50	>395[5]	Slightly to Practically Non-toxic
Bluegill Sunfish	Acute (96h)	LC50	>395	Slightly to Practically Non-toxic
Fathead Minnow	Chronic	NOAEC	2200[5]	Low Chronic Risk
Aquatic Invertebrates				
Daphnia magna	Acute (48h)	EC50	475[5]	Moderately Toxic
Daphnia magna	Chronic (21d)	NOAEC	7.1[5]	High Chronic Risk
Aquatic Plants				
Green Algae (Selenastrum capricornutum)	Growth Inhibition (72h)	EC50	>137[5]	Practically Non-toxic
Duckweed (Lemna gibba)	Growth Inhibition (7d)	EC50	>214[5]	Practically Non-toxic

Experimental Protocols

Detailed experimental protocols for the key studies cited are based on internationally recognized guidelines, primarily from the Organisation for Economic Co-operation and Development (OECD).

Avian Acute Oral Toxicity Test (based on OECD Guideline 223)

- **Test Organism:** Bobwhite quail (*Colinus virginianus*) is a commonly used species.
- **Test Substance Administration:** The test substance, **flutianil**, is administered as a single oral dose via gavage.
- **Dose Levels:** A limit test is often conducted at a high dose level (e.g., 2000 mg/kg body weight). If mortality occurs, a range-finding study is performed with at least three dose levels to determine the approximate lethal dose, followed by a definitive test with at least five geometrically spaced dose levels.
- **Observation Period:** Birds are observed for at least 14 days.
- **Endpoints:** The primary endpoint is mortality, used to calculate the LD50 (the dose lethal to 50% of the test population). Sublethal effects, such as changes in behavior, appearance, and body weight, are also recorded.

Fish Early-life Stage Toxicity Test (based on OECD Guideline 210)

- **Test Organism:** Fathead minnow (*Pimephales promelas*) or other sensitive fish species.
- **Test Substance Exposure:** Fertilized eggs are exposed to a range of **flutianil** concentrations dissolved in water under flow-through or semi-static conditions.
- **Concentration Levels:** A control and at least five test concentrations in a geometric series are typically used.
- **Duration:** The test continues through hatching and into the early larval stage, typically for 28 to 32 days post-hatch.
- **Endpoints:** The primary endpoints are survival of embryos and larvae, and growth (length and weight) of the surviving fish. The No-Observed-Adverse-Effect Concentration (NOAEC) and the Lowest-Observed-Adverse-Effect Concentration (LOAEC) are determined.

Daphnia magna Reproduction Test (based on OECD Guideline 211)

- Test Organism: Daphnia magna (a small freshwater crustacean).
- Test Substance Exposure: Young female daphnids (<24 hours old) are exposed to a range of **flutianil** concentrations in a semi-static or flow-through system.
- Concentration Levels: A control and at least five test concentrations are used.
- Duration: The test is conducted for 21 days.
- Endpoints: The primary endpoint is the number of live offspring produced per parent animal. Adult mortality and growth are also assessed. The EC50 for reproduction (the concentration that causes a 50% reduction in offspring production) and the NOAEC are determined.

Honeybee Acute Contact and Oral Toxicity Test (based on OECD Guidelines 214 and 213)

- Test Organism: Adult worker honeybees (*Apis mellifera*).
- Contact Toxicity (OECD 214): A single dose of **flutianil**, dissolved in a suitable solvent, is applied topically to the dorsal thorax of each bee.
- Oral Toxicity (OECD 213): Bees are fed a single dose of **flutianil** mixed into a sucrose solution.
- Dose Levels: A control and at least five dose levels are tested.
- Observation Period: Bees are observed for 48 to 96 hours.
- Endpoints: Mortality is the primary endpoint, used to calculate the LD50. Any abnormal behavior is also recorded.

Earthworm Acute Toxicity Test (based on OECD Guideline 207)

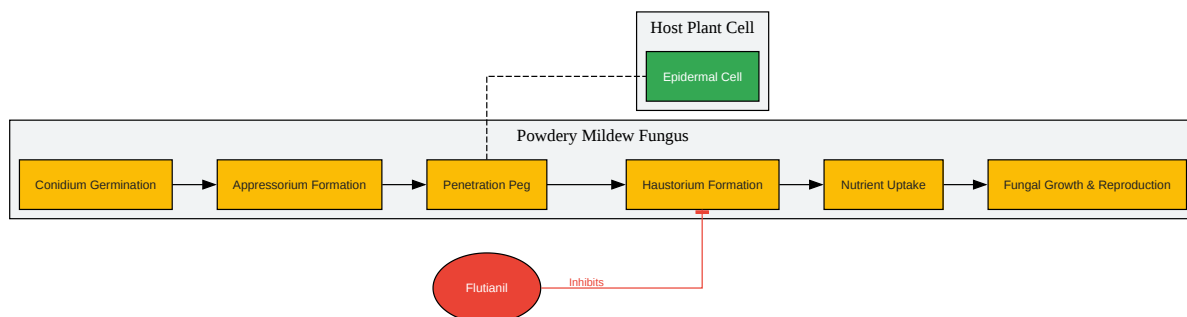
- Test Organism: *Eisenia fetida* (manure worm).
- Test Substance Exposure: Adult earthworms are exposed to artificial soil treated with a range of **flutianil** concentrations.
- Concentration Levels: A control and at least five concentrations are tested.
- Duration: The test duration is 14 days.
- Endpoints: Mortality is assessed at 7 and 14 days to determine the LC50. Sublethal effects, such as changes in body weight and behavior, are also noted.

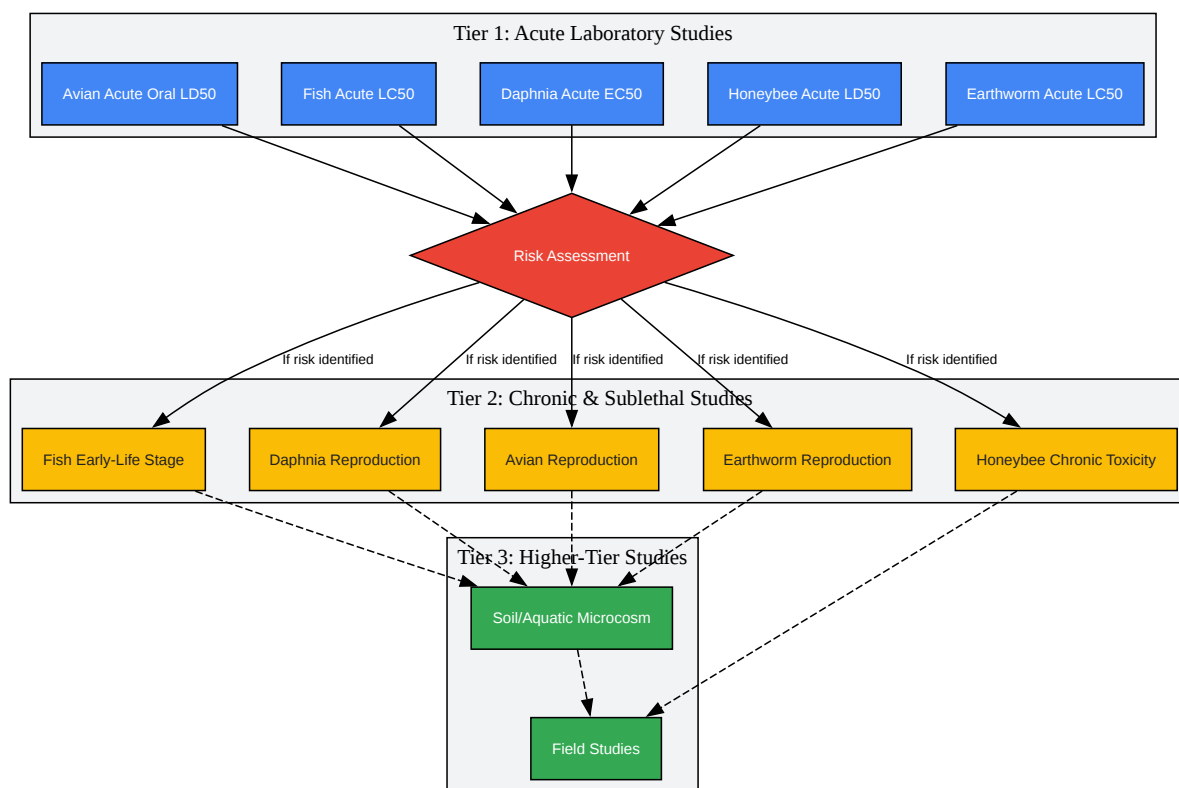
Mandatory Visualizations

Signaling Pathway of Flutianil in Powdery Mildew

The primary mode of action of **flutianil** is the disruption of the haustorium, a specialized structure that powdery mildew fungi use to absorb nutrients from the host plant's cells.

Flutianil's specific molecular target within this process is not yet fully elucidated, but it is known to inhibit the function of the haustorium, leading to the starvation and death of the fungus.





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